

# An In-depth Technical Guide to 4-(4-Bromophenyl)piperidine-4-carbonitrile

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## Compound of Interest

**Compound Name:** 4-(4-Bromophenyl)piperidine-4-carbonitrile

**Cat. No.:** B595021

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological relevance of **4-(4-Bromophenyl)piperidine-4-carbonitrile** and its hydrochloride salt. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, synthetic chemistry, and pharmacological studies.

## Core Physicochemical Properties

Detailed experimental data for **4-(4-Bromophenyl)piperidine-4-carbonitrile** is not extensively available in public literature. The following table summarizes the available information for its hydrochloride salt and predicted values for the free base. For comparison, data for the parent compound, 4-(4-Bromophenyl)piperidine, is also included.

Property	4-(4-Bromophenyl)piperidine-4-carbonitrile Hydrochloride	4-(4-Bromophenyl)piperidine-4-carbonitrile (Free Base - Predicted)	4-(4-Bromophenyl)piperidine (Parent Compound)
CAS Number	1809152-76-8[1]	Not Available	80980-89-8
Molecular Formula	C <sub>12</sub> H <sub>14</sub> BrClN <sub>2</sub> [2]	C <sub>12</sub> H <sub>13</sub> BrN <sub>2</sub>	C <sub>11</sub> H <sub>14</sub> BrN
Molecular Weight	301.61 g/mol [2]	265.15 g/mol	240.14 g/mol
Melting Point	Data not available	Data not available	144-146 °C
Boiling Point	Data not available	Data not available	307.6 ± 42.0 °C (Predicted)
Solubility	Data not available	Data not available	Data not available
pKa	Data not available	Data not available	10.14 ± 0.10 (Predicted)
LogP	Data not available	2.1 (Predicted)	Data not available

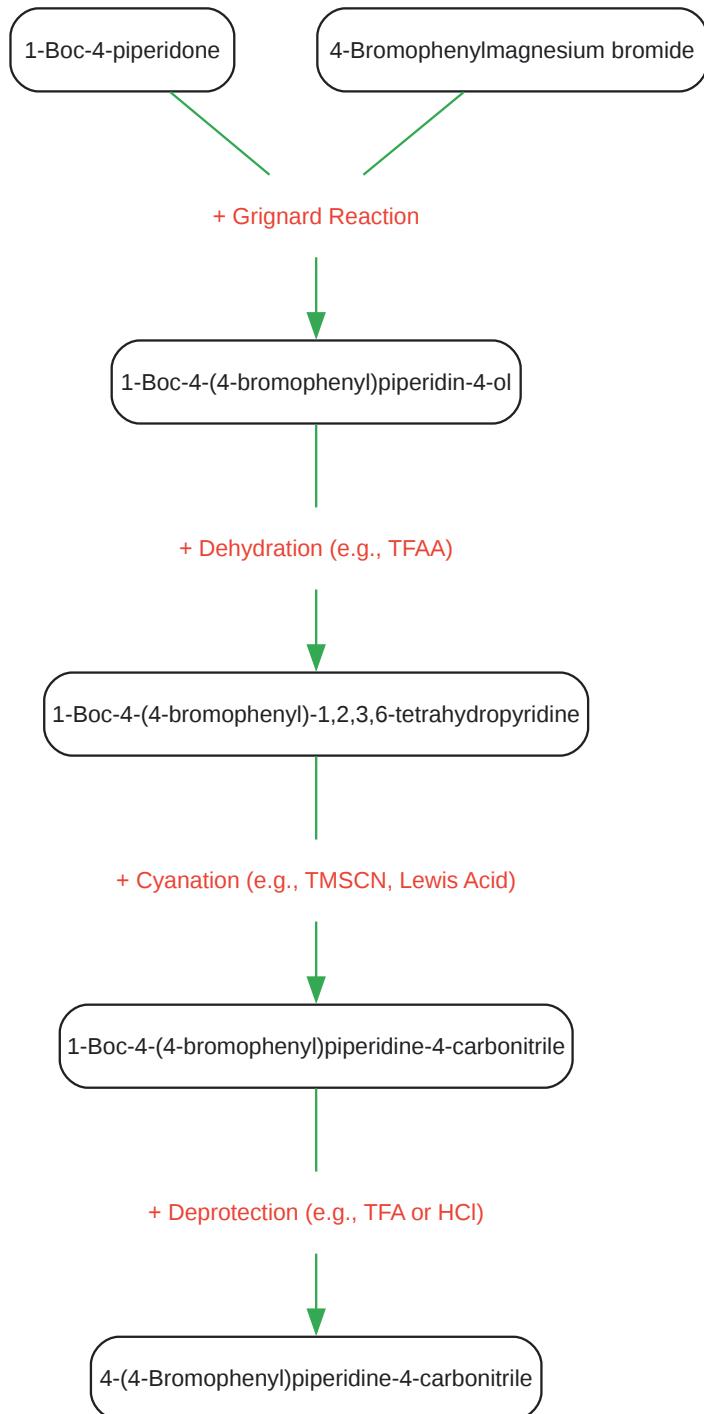
## Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **4-(4-Bromophenyl)piperidine-4-carbonitrile** is not readily found in peer-reviewed literature. However, the synthesis of 4-aryl-4-cyanopiperidines is a known transformation in medicinal chemistry. A general approach often involves a Strecker-type reaction or a nucleophilic substitution on a suitable piperidine precursor.

One plausible synthetic route, adapted from general methods for the synthesis of 4-substituted piperidines, is outlined below. This should be considered a theoretical pathway and would require optimization.

## Proposed Synthetic Pathway

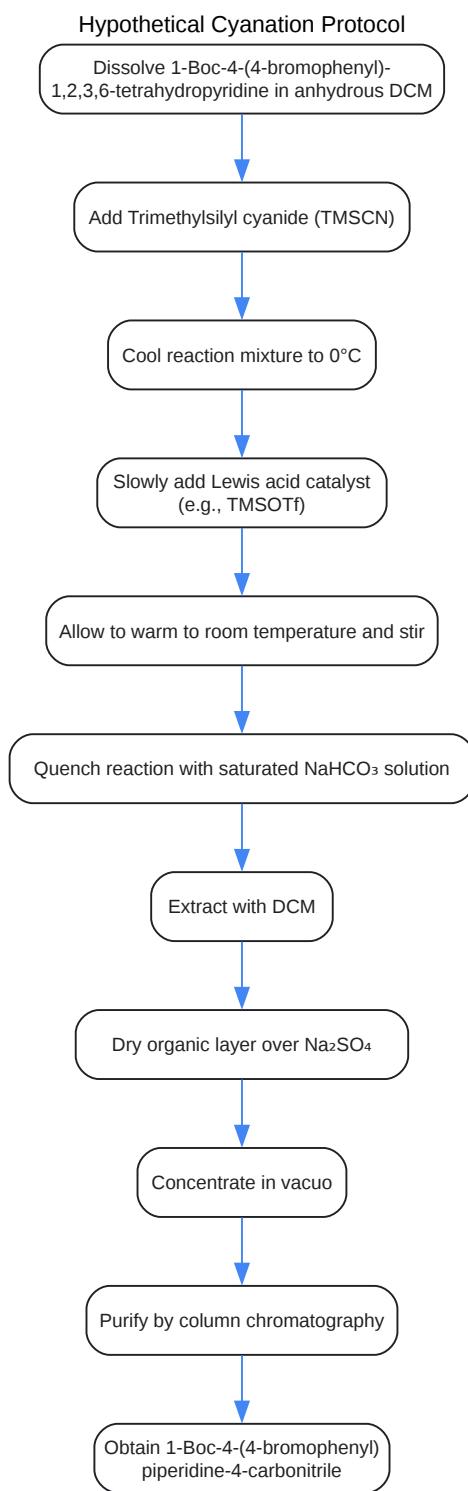
## Proposed Synthesis of 4-(4-Bromophenyl)piperidine-4-carbonitrile

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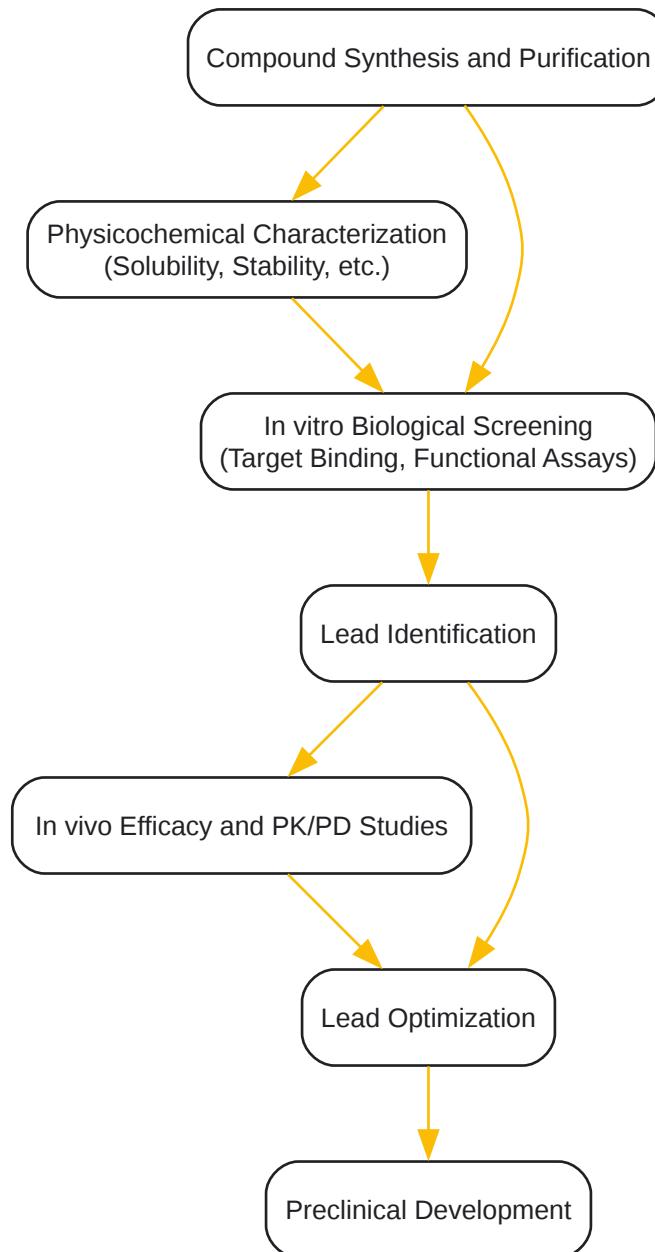
Caption: Proposed synthetic route for **4-(4-Bromophenyl)piperidine-4-carbonitrile**.

## Experimental Workflow for a Key Synthetic Step (Hypothetical)

The following is a hypothetical, generalized protocol for the cyanation of a tetrahydropyridine intermediate, which would be a crucial step in the proposed synthesis.



## Drug Discovery and Development Pathway

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